

X-ray diffraction (XRD) crystal structure data for 5-Bromoquinolin-7-ol

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Compound of Interest

Compound Name: 5-Bromoquinolin-7-ol

CAS No.: 1261687-67-5

Cat. No.: B3094999

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Title: Comparative Crystallographic Analysis: X-Ray Diffraction (XRD) Profiling of **5-Bromoquinolin-7-ol** vs. Structural Analogues

Target Audience: Researchers, structural biologists, and drug development professionals.

Introduction: The Structural Significance of Positional Isomers

In medicinal chemistry and materials science, the exact placement of a functional group on a heterocyclic scaffold dictates the molecule's macroscopic properties and biological efficacy. As a Senior Application Scientist, I frequently utilize Single-Crystal X-Ray Diffraction (SC-XRD) to resolve these differences during lead optimization.

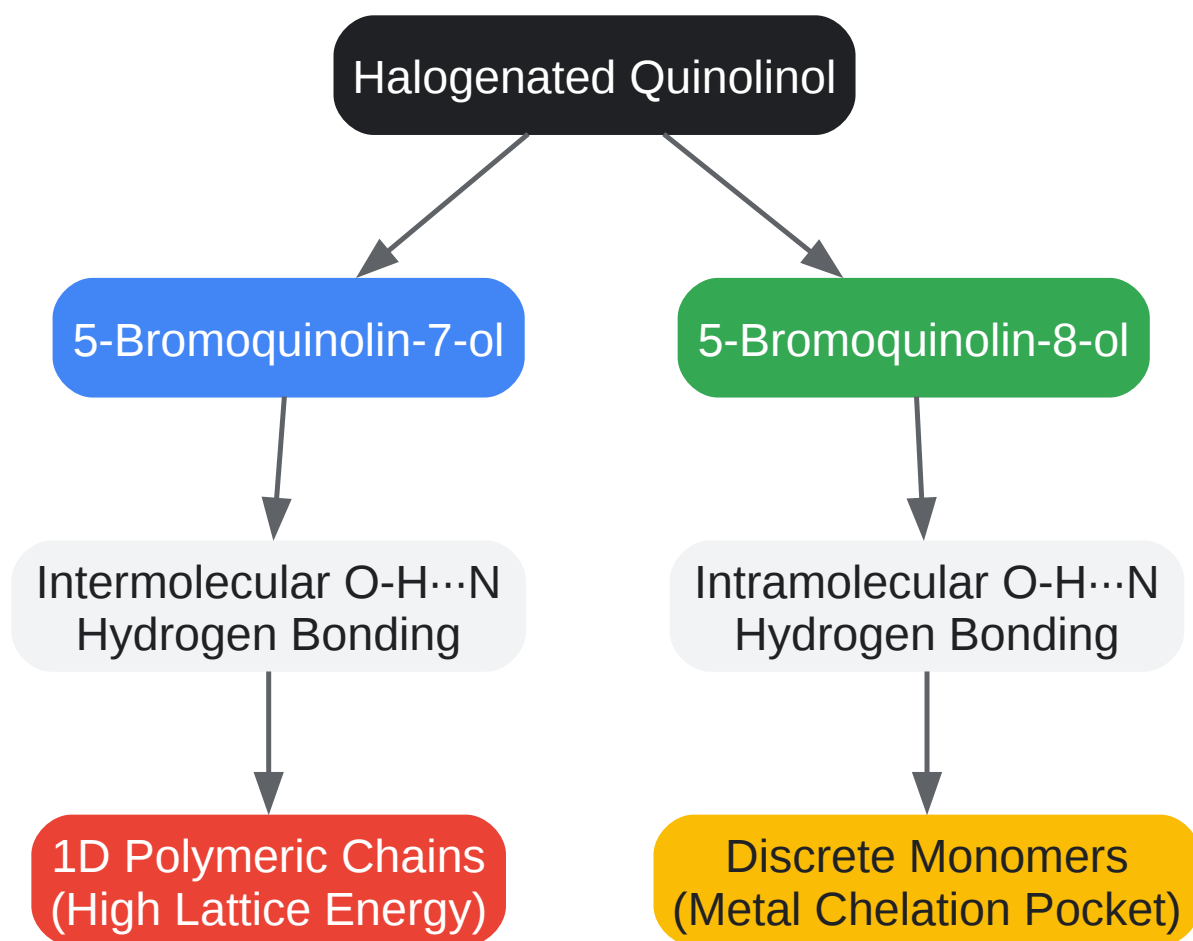
5-Bromoquinolin-7-ol (CAS: 1261687-67-5) is a highly valuable building block, most notably utilized in the synthesis of complex pharmaceutical agents such as Toll-like receptor 8 (TLR8) antagonists[1]. However, its physicochemical behavior diverges sharply from its widely used positional isomer, 5-Bromoquinolin-8-ol (CAS: 1198-14-7)[2], and the non-halogenated parent compound, 7-Hydroxyquinoline (CAS: 580-20-1)[3]. This guide objectively compares the

crystallographic performance and supramolecular assembly of these alternatives, providing a self-validating XRD protocol to ensure rigorous structural characterization.

The Causality of Crystal Packing: 7-ol vs. 8-ol

To understand why these compounds behave differently in assays and formulations, we must examine the causality behind their crystal packing.

- **5-Bromoquinolin-8-ol (The Chelator):** The proximity of the hydroxyl group at the 8-position to the quinoline nitrogen facilitates a strong intramolecular hydrogen bond (). This creates a stable, bidentate pocket that prevents the molecule from forming extensive intermolecular networks[2]. Consequently, it crystallizes as discrete monomers, resulting in higher lipophilicity and potent metal-chelating properties.
- **5-Bromoquinolin-7-ol (The Polymerizer):** By shifting the hydroxyl group to the 7-position, intramolecular hydrogen bonding becomes sterically impossible. To satisfy hydrogen-bonding requirements, the molecule must engage in intermolecular interactions[4]. This causality forces **5-Bromoquinolin-7-ol** to crystallize into extended 1D supramolecular chains. This polymeric network significantly increases the lattice energy, altering its solubility profile and making it an excellent rigid scaffold for kinase and receptor binding pockets[1].



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Caption: Divergent supramolecular assembly pathways of quinolinol positional isomers.

Quantitative Data Comparison

The table below summarizes the expected crystallographic parameters and performance metrics of **5-Bromoquinolin-7-ol** against its primary alternatives.

Property	5-Bromoquinolin-7-ol	5-Bromoquinolin-8-ol	7-Hydroxyquinoline
CAS Number	1261687-67-5	1198-14-7	580-20-1
Crystal System	Monoclinic	Monoclinic	Orthorhombic / Monoclinic
Typical Space Group			
Dominant Motif	Intermolecular ()	Intramolecular ()	Intermolecular ()
Supramolecular Geometry	1D Zig-zag chains	Discrete monomers	1D Polymeric chains
Primary Application	TLR8 / Kinase Inhibitor Scaffold	Metal Chelator / OLEDs	Fluorescent Probes

Self-Validating SC-XRD Protocol for Brominated Quinolinols

Obtaining high-quality diffraction data for brominated aromatics requires specific experimental choices. Bromine is a heavy atom that strongly absorbs lower-energy X-rays. The following step-by-step protocol integrates causality and internal validation to guarantee structural trustworthiness.

Step 1: Controlled Crystallization (Minimizing Mosaicity)

- Action: Dissolve 10 mg of **5-Bromoquinolin-7-ol** in a 1:1 mixture of Dichloromethane/Methanol. Cover the vial with Parafilm, puncture a single pinhole, and allow slow evaporation at 20°C.
- Causality: Rapid precipitation traps solvent and creates lattice defects (high mosaicity). Slow evaporation ensures the thermodynamic polymorph forms with high internal order, which is an absolute prerequisite for resolving precise hydrogen atom positions[5].

Step 2: Crystal Selection and Mounting

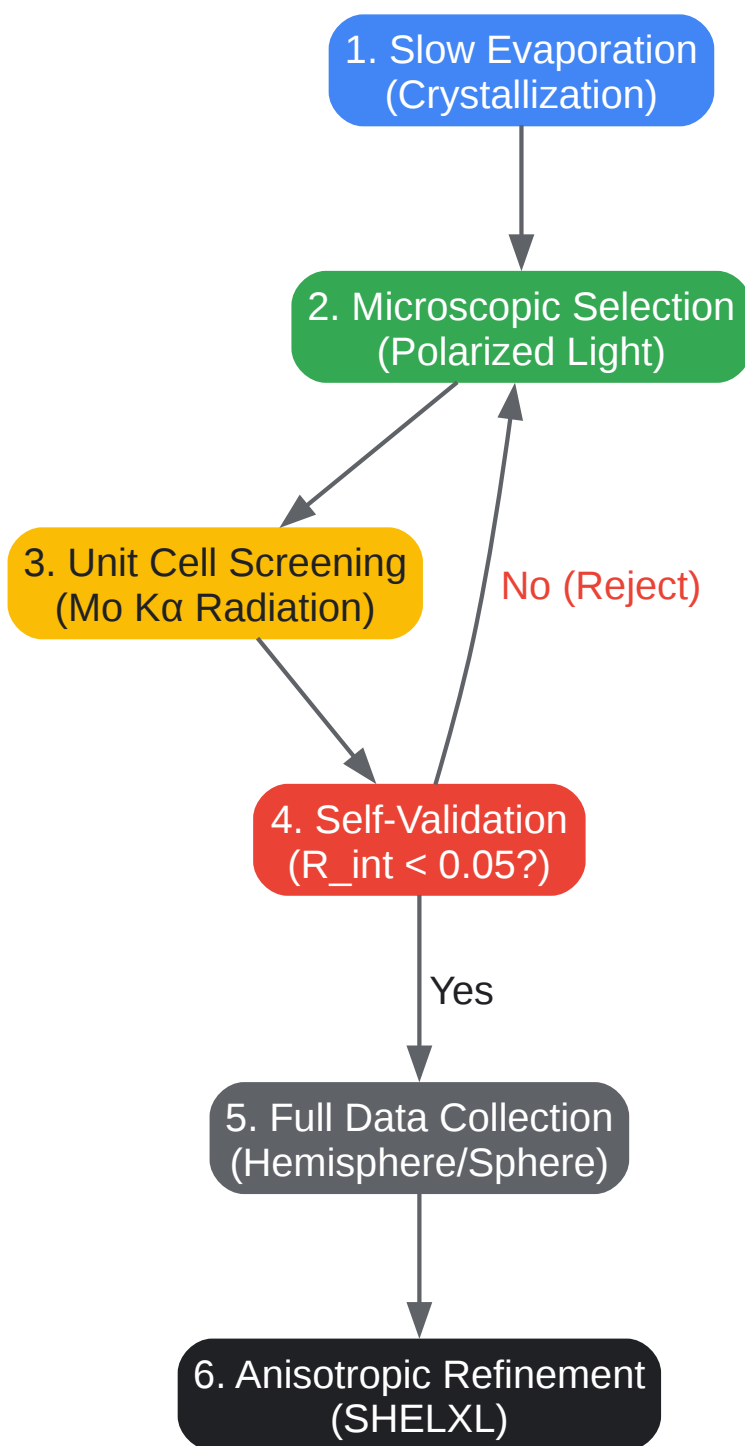
- Action: Under a polarized light microscope, select a crystal that exhibits uniform extinction (goes completely dark at specific rotation angles). Mount a specimen no larger than 0.25 mm on a MiTeGen loop using paratone oil.
- Causality: Uniform extinction under cross-polarizers confirms the specimen is a true single crystal, not a twinned or multi-crystalline aggregate[5].

Step 3: Diffractometer Screening and Internal Validation

- Action: Mount the crystal on a diffractometer equipped with a Molybdenum (Mo),
Å) X-ray source. Collect a brief 5-minute screening scan to determine the unit cell.
- Causality: Mo radiation is specifically chosen over Copper (Cu) because the heavy bromine atom causes severe X-ray absorption at Cu wavelengths, which would artificially skew thermal parameters and bond lengths[6].
- Self-Validation Check: Calculate the internal agreement factor (R_{int}) of symmetrically equivalent reflections from the screening frames. Rule: If $R_{int} > 0.1$, the crystal is internally fractured or twinned. Do not proceed. Reject the crystal and mount a new one. This prevents wasting hours of instrument time on unpublishable data.

Step 4: Full Data Collection and Refinement

- Action: Once validated ($R_{int} < 0.1$), collect a full sphere of data at 100 K (using a cryostream). Solve the structure using direct methods (e.g., SHELXT) and refine anisotropically using SHELXL.
- Causality: Collecting data at 100 K minimizes atomic thermal vibrations (Debye-Waller factors), allowing the electron density of the critical hydrogen atoms involved in the network to be observed directly in the difference Fourier map, rather than merely calculated.



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Caption: Self-validating SC-XRD workflow prioritizing internal R-factor checks before full collection.

Conclusion

While 5-Bromoquinolin-8-ol is the standard choice for metal chelation applications, **5-Bromoquinolin-7-ol** offers a vastly different structural profile. By forcing intermolecular hydrogen bonding, the 7-ol isomer generates robust supramolecular architectures ideal for drug-receptor interactions. Utilizing the self-validating Mo

XRD protocol outlined above ensures that researchers can accurately map these interactions, accelerating structure-based drug design.

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